

storage conditions for 18:1-17:1-18:1 TG-d5

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Compound of Interest

Compound Name: 18:1-17:1-18:1 TG-d5

Cat. No.: B12362630

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An In-depth Technical Guide to the Storage of **18:1-17:1-18:1 TG-d5**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the optimal storage conditions for the deuterated triglyceride **18:1-17:1-18:1 TG-d5** (1,3-dioleoyl-2-heptadecanoyl-glycerol-d5). Adherence to these guidelines is critical for maintaining the stability and purity of this compound, ensuring the accuracy and reproducibility of experimental results in lipidomics, metabolomics, and other research applications.

Core Storage Recommendations

The consensus from leading suppliers is that **18:1-17:1-18:1 TG-d5** should be stored at -20°C for long-term stability.^{[1][2][3][4]} This low temperature is essential to minimize lipid degradation from oxidation and hydrolysis.

Quantitative Storage Parameters

A summary of the key storage conditions from various suppliers is presented in the table below for easy comparison.

Parameter	Recommendation	Source
Storage Temperature	-20°C	Avanti Polar Lipids[1], MedChemExpress[2], Sigma-Aldrich[3]
Shipping Condition	Dry Ice	Sigma-Aldrich[3]
Physical Form	Solution	MedChemExpress[2], Sigma-Aldrich[3]
Long-term Stability	Up to 2 years (in solution)	MedChemExpress[2]
Short-term Stability	3 Months	Avanti Polar Lipids (for a similar TG-d5 product)[5]

Experimental Protocols and Handling

While specific experimental protocols will vary based on the application, the handling and preparation of **18:1-17:1-18:1 TG-d5** as an internal standard in mass spectrometry-based lipidomics is a common use case.

General Handling Guidelines

- Avoid Repeated Freeze-Thaw Cycles: To prevent degradation, it is advisable to aliquot the standard into smaller, single-use volumes upon receipt.
- Inert Atmosphere: For maximum stability, especially if the solvent is evaporated, the compound should be stored under an inert gas like argon or nitrogen.
- Proper Solvents: **18:1-17:1-18:1 TG-d5** is often supplied in a solution, such as a dichloromethane:methanol mixture. When further dilutions are necessary, use high-purity solvents appropriate for the analytical method.

Example Protocol: Preparation of Internal Standard Working Solution

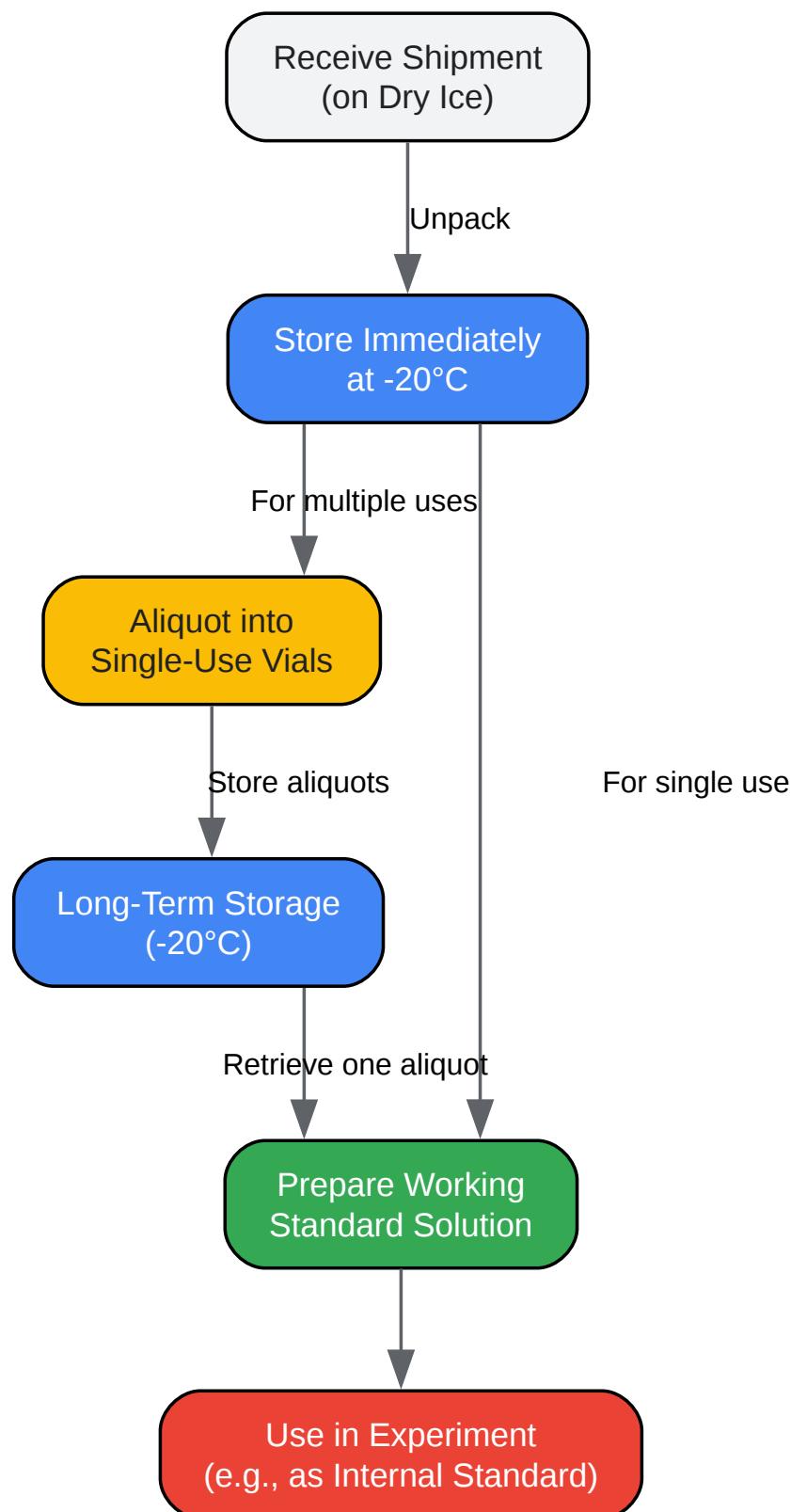
- Equilibration: Allow the vial of **18:1-17:1-18:1 TG-d5** to warm to room temperature before opening to prevent condensation of moisture into the solution.

- Dilution: Prepare a stock solution by diluting the original standard with a suitable solvent, such as a 2:1 mixture of dichloromethane to methanol.
- Working Solution: Further dilute the stock solution to the final desired concentration (e.g., 0.2 µg/mL) for spiking into samples before lipid extraction.[\[6\]](#)[\[7\]](#)
- Storage of Diluted Standards: Store freshly prepared diluted standards at -20°C and use them within a short period to ensure accuracy.

Visualized Workflows

Logical Workflow for Handling and Storage

The following diagram illustrates the recommended workflow from receiving the compound to its use in an experiment.

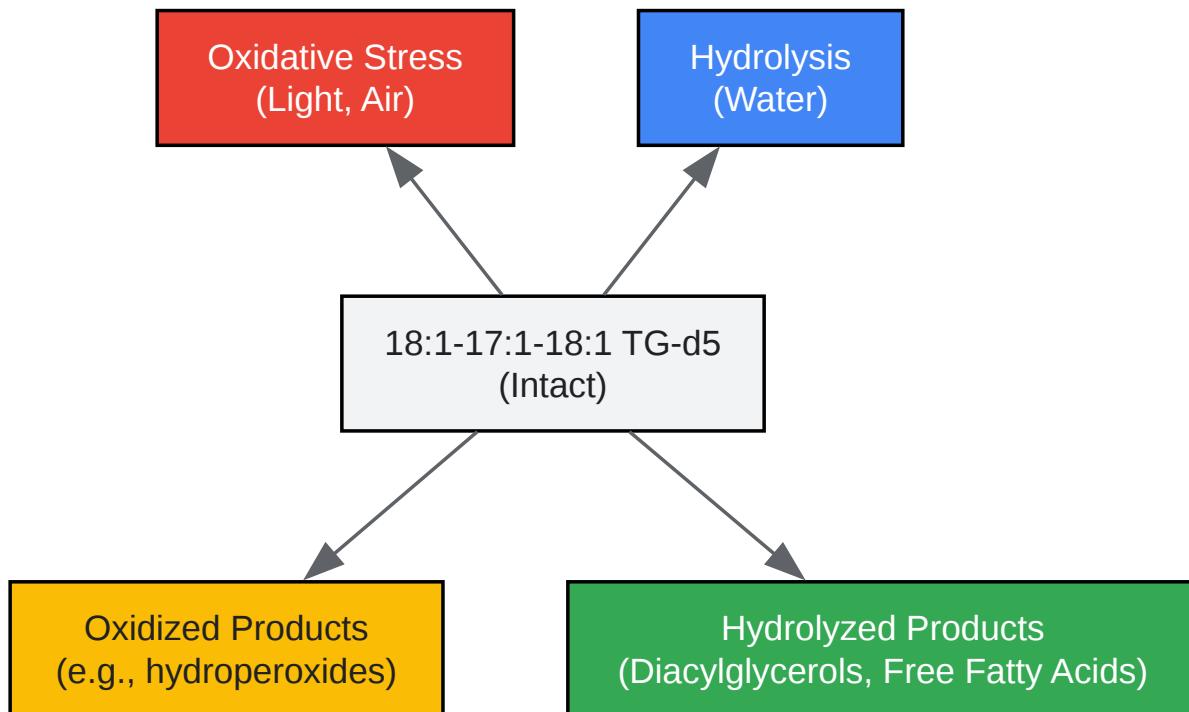


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Caption: Recommended handling and storage workflow for **18:1-17:1-18:1 TG-d5**.

Potential Degradation Pathway

This diagram illustrates the primary degradation pathways for triglycerides that are mitigated by proper storage.



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Caption: Key degradation pathways for triglycerides.

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